

5-Formyl-2-methoxybenzonitrile IUPAC name

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Compound of Interest

Compound Name: 5-Formyl-2-methoxybenzonitrile

CAS No.: 21962-50-5

Cat. No.: B1344284

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An In-depth Technical Guide to **5-Formyl-2-methoxybenzonitrile**: IUPAC Nomenclature, Synthesis, and Applications in Drug Discovery

Abstract

5-Formyl-2-methoxybenzonitrile is a substituted aromatic compound of significant interest to the scientific community, particularly those in medicinal chemistry and drug development. Its bifunctional nature, featuring both a reactive aldehyde (formyl) group and a versatile nitrile moiety, establishes it as a valuable synthetic intermediate. This guide provides a comprehensive analysis of its formal IUPAC nomenclature, outlines a logical synthetic strategy with detailed protocols, and explores its application as a scaffold in the synthesis of complex, biologically active molecules. By synthesizing information from chemical databases and the primary literature, this document serves as a technical resource for researchers leveraging this and structurally related building blocks in their discovery programs.

Chemical Identity and Nomenclature

A precise understanding of a molecule's structure and name is fundamental to scientific communication and reproducibility. This section elucidates the formal naming convention for **5-Formyl-2-methoxybenzonitrile** and distinguishes it from its structural isomers.

IUPAC Name Elucidation

The systematic name assigned by the International Union of Pure and Applied Chemistry (IUPAC) is derived by identifying the principal functional group and then locating all substituents accordingly.

- **Principal Functional Group:** The nitrile ($\text{-C}\equiv\text{N}$) group attached to a benzene ring defines the parent molecule as benzonitrile.
- **Numbering:** According to IUPAC rules, the carbon atom of the nitrile group is designated as position 1 of the benzene ring. The ring is then numbered to give the substituents the lowest possible locants.
- **Substituents:** The molecule contains a methoxy (-OCH_3) group and a formyl (-CHO) group.
- **Locant Assignment:** Numbering from the nitrile at C1, the methoxy group is at position C2, and the formyl group is at position C5.
- **Final Assembly:** Combining the elements, the unambiguous IUPAC name is **5-formyl-2-methoxybenzonitrile**.

Diagram 1: IUPAC Numbering Convention

Caption: IUPAC numbering for **5-formyl-2-methoxybenzonitrile**.

Physicochemical Properties

A summary of the key identifiers and properties for **5-formyl-2-methoxybenzonitrile** is provided below.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value	Source
CAS Number	21962-50-5	[1]
Molecular Formula	C ₉ H ₇ NO ₂	[1][2]
Molecular Weight	161.16 g/mol	[1]
SMILES	<chem>COC1=C(C=C(C=C1)C=O)C#N</chem>	[2]
InChIKey	DNIULCZQFGZTRF-UHFFFAOYSA-N	[2]
Storage	Sealed in dry, 2-8°C	[1]

Distinction from Structural Isomers

It is critical to distinguish **5-formyl-2-methoxybenzonitrile** from its isomers, which possess the same molecular formula but different substitution patterns and, consequently, different chemical properties and applications. For instance, 4-formyl-3-methoxybenzonitrile (CAS 21962-45-8) is a known intermediate in the synthesis of Finerenone, a non-steroidal mineralocorticoid receptor antagonist.[4] Another isomer, 2-formyl-5-methoxybenzonitrile (CAS 21962-47-0), is also commercially available.[5] Precise nomenclature is therefore paramount in sourcing and experimental design.

Synthesis and Mechanistic Insights

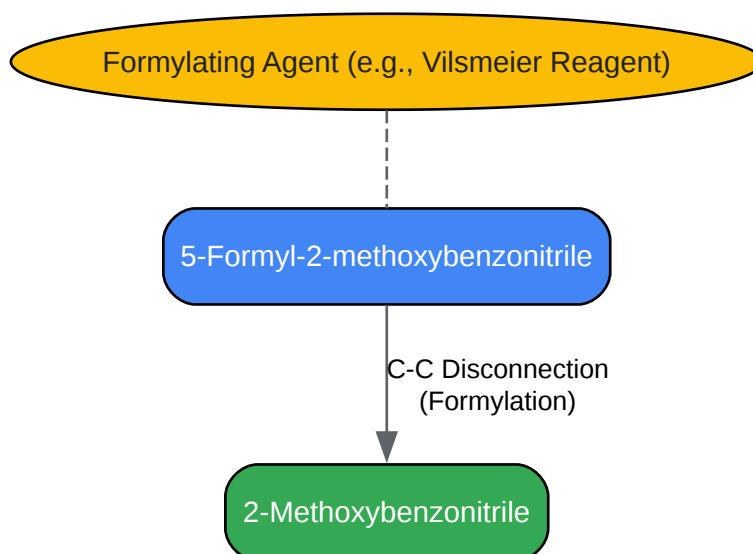
The synthesis of **5-formyl-2-methoxybenzonitrile** is not widely detailed in the primary literature; however, a robust synthetic route can be designed based on established organometallic and electrophilic aromatic substitution reactions. The logical starting material is the commercially available 2-methoxybenzonitrile.[6]

Retrosynthetic Analysis

A retrosynthetic approach identifies the most logical bond disconnection to simplify the target molecule into available precursors. The key transformation is the introduction of the formyl group at the C5 position, which is para to the methoxy group and meta to the nitrile group. The

electron-donating methoxy group is an ortho-, para-director, making the C5 position an accessible site for electrophilic formylation.

Diagram 2: Retrosynthetic Pathway



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Caption: Retrosynthetic analysis of the target molecule.

Proposed Synthetic Protocol: Ortho-Lithiation followed by Formylation

A highly effective method for regioselective formylation is directed ortho-lithiation, followed by quenching with an electrophilic formylating agent like N,N-dimethylformamide (DMF). The nitrile group is a known directed metalation group, but the methoxy group can also direct lithiation. In this case, lithiation is expected to occur at the C6 position, ortho to the methoxy group. An alternative, more direct approach for formylation para to the methoxy group would be a Vilsmeier-Haack or Friedel-Crafts formylation, which are classic electrophilic aromatic substitutions.

Protocol: Vilsmeier-Haack Formylation

This protocol is a well-established method for introducing a formyl group onto electron-rich aromatic rings.

- **Reagent Preparation:** In a flame-dried, three-neck flask under an inert atmosphere (Argon or Nitrogen), slowly add phosphorus oxychloride (POCl_3 , 1.2 eq.) to ice-cold N,N-dimethylformamide (DMF, 3.0 eq.) with stirring. Allow the mixture to stir at 0°C for 30 minutes to form the Vilsmeier reagent, $[\text{ClCH}=\text{N}(\text{CH}_3)_2]\text{Cl}$.
- **Reaction:** Dissolve 2-methoxybenzonitrile (1.0 eq.) in an appropriate solvent (e.g., 1,2-dichloroethane) and add it dropwise to the pre-formed Vilsmeier reagent at 0°C .
- **Heating:** After the addition is complete, slowly warm the reaction mixture to $80\text{--}90^\circ\text{C}$ and maintain for 4-6 hours, monitoring progress by TLC or LC-MS.
- **Work-up:** Cool the reaction mixture to room temperature and carefully pour it onto crushed ice. Basify the aqueous solution with a saturated sodium hydroxide or sodium carbonate solution to pH 8-9 to hydrolyze the intermediate iminium salt.
- **Extraction:** Extract the aqueous layer three times with an organic solvent such as ethyl acetate or dichloromethane.
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate in vacuo. The crude product can be purified by column chromatography on silica gel to yield pure **5-formyl-2-methoxybenzonitrile**.

Characterization

The identity and purity of the synthesized product must be confirmed using standard analytical techniques:

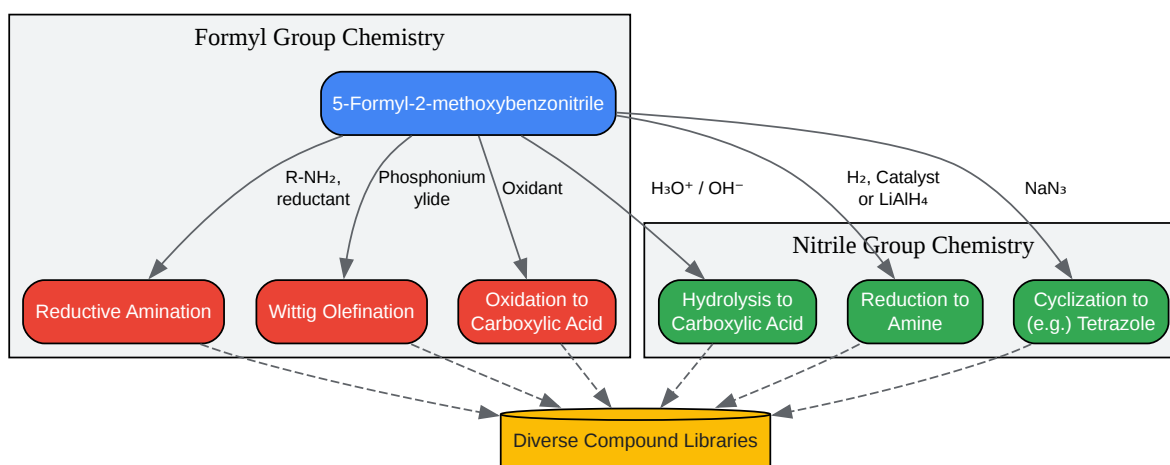
- ^1H NMR: To confirm the substitution pattern and presence of formyl, methoxy, and aromatic protons.
- ^{13}C NMR: To identify the number of unique carbon environments, including the nitrile and carbonyl carbons.
- FT-IR Spectroscopy: To detect characteristic vibrational frequencies for the nitrile ($\text{C}\equiv\text{N}$, $\sim 2230\text{ cm}^{-1}$), carbonyl ($\text{C}=\text{O}$, $\sim 1700\text{ cm}^{-1}$), and C-O ether stretches.

- Mass Spectrometry: To verify the molecular weight (161.16 g/mol) and fragmentation pattern.[2]

Applications in Medicinal Chemistry and Drug Development

The true value of **5-formyl-2-methoxybenzonitrile** lies in its utility as a versatile building block for creating more complex molecules, a cornerstone of modern drug discovery.[7][8] Its bifunctional nature allows for orthogonal chemical modifications.

Diagram 3: Synthetic Utility Workflow



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Caption: Diverse reactions enabled by the compound's functional groups.

Role as a Bifunctional Synthetic Intermediate

The aldehyde and nitrile groups serve as chemical handles for a wide array of transformations:

- The Formyl Group: Can undergo reductive amination to install various amine side chains, Wittig reactions to form alkenes, and oxidation to a carboxylic acid.
- The Nitrile Group: Can be hydrolyzed to a carboxylic acid, reduced to a primary amine, or used in cycloaddition reactions to form heterocycles like tetrazoles.

This orthogonality allows for the systematic and modular construction of compound libraries to explore structure-activity relationships (SAR) in drug discovery campaigns.

Relevance in Pharmaceutical Scaffolds

While direct applications of **5-formyl-2-methoxybenzonitrile** are not extensively documented, the importance of the cyanobenzaldehyde scaffold is well-established. Structurally related compounds are key intermediates in the synthesis of high-value pharmaceuticals. For example, 2-fluoro-5-formylbenzonitrile is a crucial building block for Olaparib, a poly(ADP-ribose) polymerase (PARP) inhibitor used in cancer therapy.^[9] The strategic placement of methoxy, formyl, and nitrile groups provides a framework for synthesizing novel heterocyclic systems and other complex molecular architectures relevant to drug design.^{[10][11]}

Safety and Handling

As with any laboratory chemical, proper safety precautions are essential. **5-Formyl-2-methoxybenzonitrile** is associated with the following hazard statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements: P261, P280, P301+P312, P302+P352, P305+P351+P338.^[1] It should be handled in a well-ventilated fume hood with appropriate personal protective

equipment (PPE), including gloves, safety glasses, and a lab coat. It is stable under recommended storage conditions but is incompatible with strong oxidizing agents.[12]

Conclusion

5-Formyl-2-methoxybenzonitrile is a valuable and versatile chemical intermediate whose utility is derived from its distinct, orthogonally reactive functional groups. A clear understanding of its IUPAC nomenclature is essential for distinguishing it from its isomers and ensuring the correct material is used in synthesis. Its role as a building block, exemplified by the pharmaceutical importance of the broader cyanobenzaldehyde class, makes it a compound of high interest for researchers in organic synthesis and drug discovery. The synthetic strategies and applications outlined in this guide provide a technical foundation for scientists seeking to leverage this molecule in the creation of novel and complex chemical entities.

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